

# Application Notes and Protocols for Chronic Administration of 2-Phenylethylamine Hydrochloride

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## Compound of Interest

Compound Name: 2-Phenylethylamine hydrochloride

Cat. No.: B085626

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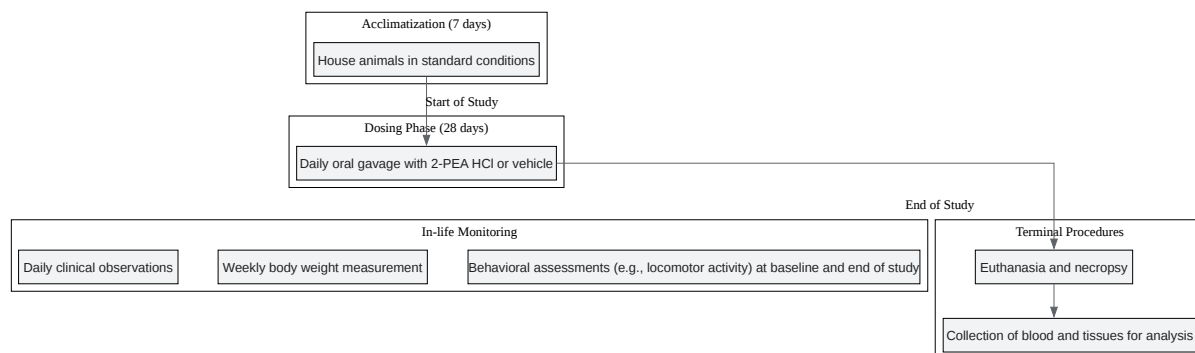
## Introduction

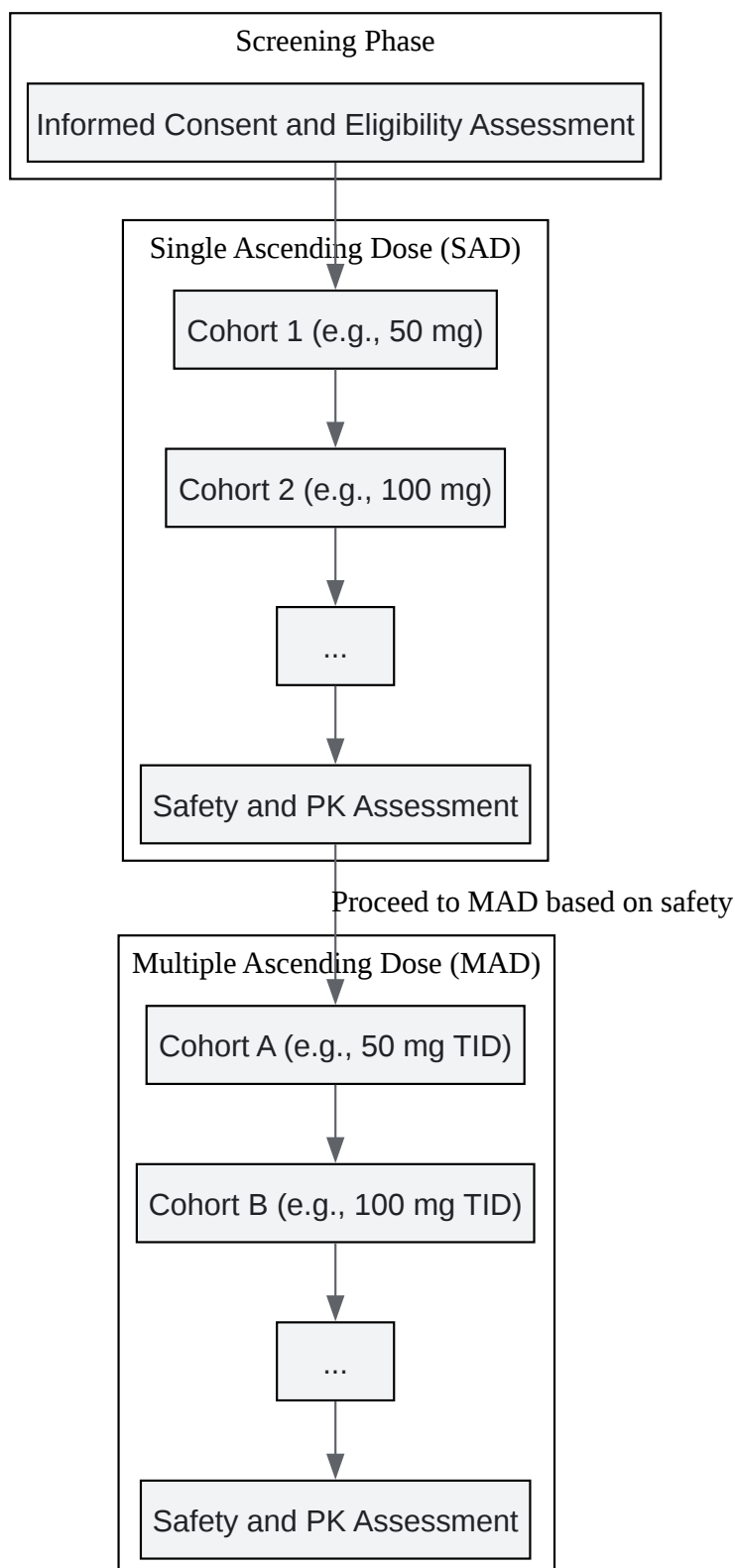
2-Phenylethylamine (PEA) is an endogenous trace amine that acts as a neuromodulator in the central nervous system.<sup>[1]</sup> Structurally similar to amphetamine, it elicits sympathomimetic effects. The hydrochloride salt of 2-phenylethylamine is a stable, water-soluble form suitable for research and pharmaceutical development.<sup>[2][3][4]</sup> These application notes provide detailed protocols for the chronic administration of **2-phenylethylamine hydrochloride** in both preclinical rodent models and early-phase clinical trials.

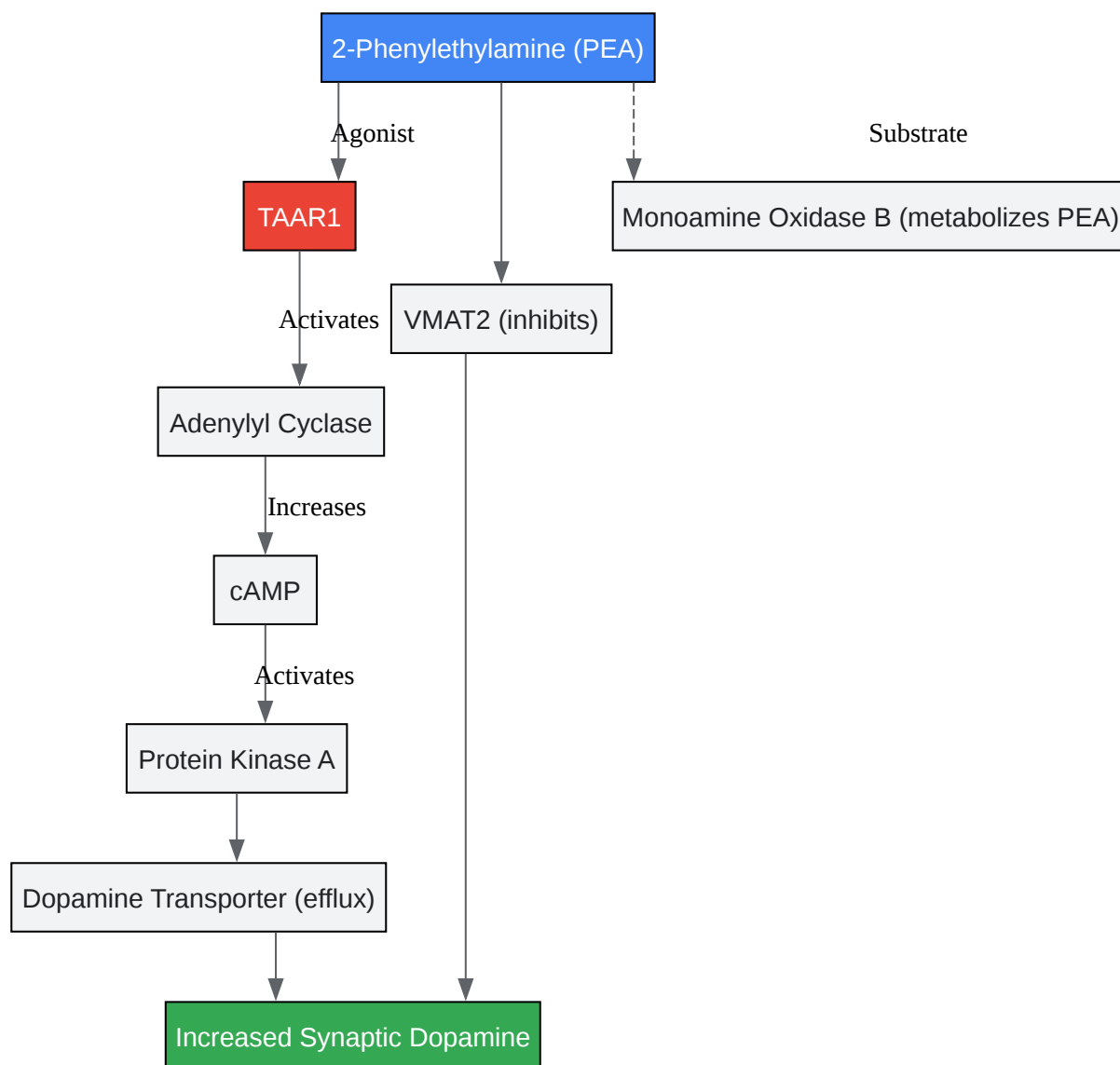
## Preclinical Protocol: Chronic Oral Administration in Rodents

This protocol outlines a 28-day oral gavage study in rats to assess the long-term effects of **2-phenylethylamine hydrochloride**.

## Experimental Workflow







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## References

- 1. aniphy.fr [aniphy.fr]
- 2. brcrecover.com [brcrecover.com]
- 3. ouv.vt.edu [ouv.vt.edu]
- 4. caymanchem.com [caymanchem.com]
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